

# Application Notes and Protocols for Patient Assessment in the DIANA Chamber

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## Introduction

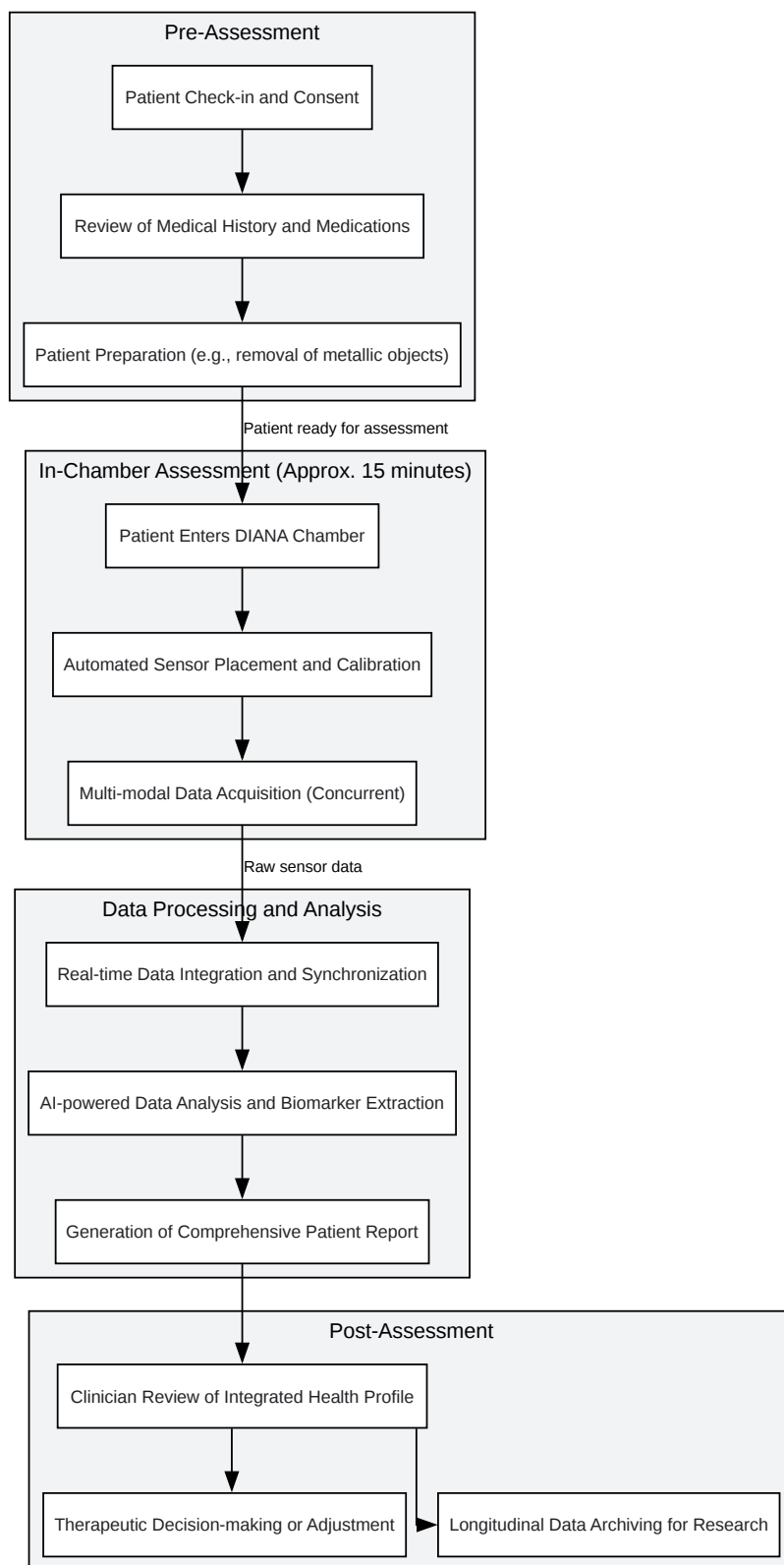
The **DIANA** (Diagnostica Intelligente per Analisi Non-invasiva Avanzata) chamber is a revolutionary diagnostic platform developed through a collaboration between Antares Vision Group, Isinnova, and the National Center for Gene Therapy and RNA-Based Drugs.[1][2][3][4] This advanced system is engineered to conduct over 60 non-invasive tests in approximately 15 minutes, offering a comprehensive and personalized health profile of a patient.[1][2][3][4] The primary objective of the **DIANA** chamber is to accelerate and simplify diagnostics, enable real-time monitoring of therapeutic efficacy, and support the development of personalized drugs.[1][2][3][4] The first prototype, **DIANA-ATMP**, is anticipated to be ready by mid-2025 and will be utilized for monitoring patients undergoing gene and advanced pharmacological treatments.[2][3]

These application notes provide a detailed, prospective workflow and associated protocols for patient assessment using the **DIANA** chamber. Given that the technology is currently under development, the following sections outline a projected operational framework based on the publicly available information about its intended capabilities.

## I. The Workflow of a Patient Assessment

The patient assessment workflow in the **DIANA** chamber is designed for efficiency and comprehensiveness, integrating patient preparation, multi-modal data acquisition, and

streamlined data analysis. The entire process, from patient entry to data availability for the clinician, is projected to be completed in under 30 minutes.



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A high-level overview of the patient journey and data flow for an assessment within the **DIANA** chamber.

## II. Experimental Protocols

The **DIANA** chamber integrates a suite of non-invasive technologies. The following are hypothetical, detailed protocols for key assessments.

### A. Cardiac Function Assessment

1. Principle: This module simultaneously acquires electrocardiography (ECG) data to assess the heart's electrical activity and other parameters to provide a comprehensive cardiac profile.

2. Patient Preparation:

- The patient should be in a resting state for at least 5 minutes prior to the assessment.
- Ensure the patient's skin is clean and dry where electrodes will be placed.

3. Procedure:

- Upon initiation of the cardiac assessment protocol, automated arms within the chamber position a 12-lead ECG array on the patient's torso and limbs.
- A baseline ECG is recorded for 60 seconds.
- The system may introduce a mild, controlled cognitive stressor (e.g., a simple mathematical problem displayed on an internal screen) to assess heart rate variability under load.
- Data is continuously streamed to the central processing unit.

4. Parameters Measured:

- Heart Rate (HR)
- Heart Rate Variability (HRV)

- PR, QRS, and QT intervals
- ST-segment elevation/depression
- Arrhythmia detection

## B. Pulmonary Function Assessment

1. Principle: This assessment utilizes advanced spirometry to measure lung capacity and airflow, providing insights into respiratory health.

2. Patient Preparation:

- The patient should not have smoked or used a short-acting inhaler within one hour of the test.
- Loose-fitting clothing is recommended.

3. Procedure:

- A sterile, single-use mouthpiece is presented to the patient by a robotic arm.
- The patient is instructed via an audio-visual guide to seal their lips around the mouthpiece.
- A nose clip is automatically placed.
- The patient is guided to perform a series of respiratory maneuvers, including a full inhalation followed by a maximal, forceful exhalation (Forced Vital Capacity - FVC).
- The test is repeated three times to ensure reproducibility.

4. Parameters Measured:

- Forced Vital Capacity (FVC)
- Forced Expiratory Volume in 1 second (FEV1)
- FEV1/FVC ratio

- Peak Expiratory Flow (PEF)

## C. Neurological Assessment

1. Principle: High-density electroencephalography (EEG) is used to monitor the electrical activity of the brain, providing information on cognitive function and detecting abnormalities.

2. Patient Preparation:

- The patient's hair should be clean and free of styling products.
- The patient should be instructed to remain as still as possible during the EEG recording.

3. Procedure:

- A cap with an array of EEG electrodes is automatically fitted to the patient's head. A conductive gel is applied through the electrodes for optimal signal acquisition.
- A baseline EEG is recorded for 2 minutes with the patient's eyes closed.
- The patient is then instructed to open their eyes for 1 minute.
- Photic stimulation (a flashing light) may be used to elicit specific brainwave patterns.
- The patient may be asked to perform simple cognitive tasks presented on the in-chamber screen.

4. Parameters Measured:

- Brainwave frequencies (Delta, Theta, Alpha, Beta, Gamma)
- Event-Related Potentials (ERPs) in response to stimuli
- Detection of epileptiform activity

## D. Body and Blood Composition Assessment

1. Principle: This module uses a combination of bioelectrical impedance analysis (BIA) and non-invasive spectroscopic methods to determine body composition and key blood parameters.

## 2. Patient Preparation:

- The patient should be normally hydrated.
- Avoid vigorous exercise for at least 8 hours before the test.

## 3. Procedure:

- BIA is performed through contact pads on which the patient stands and grips with their hands. A low-intensity electrical current is passed through the body.
- Simultaneously, non-invasive spectroscopic sensors (e.g., near-infrared) are applied to a fingertip or earlobe to analyze blood composition.
- The measurements are completed within 2-3 minutes.

## 4. Parameters Measured:

- Body Composition:
  - Fat Mass
  - Fat-Free Mass
  - Total Body Water
  - Basal Metabolic Rate (BMR)
- Blood Composition (Non-invasive estimates):
  - Hemoglobin
  - Blood Glucose
  - Lipid profile (Total Cholesterol, HDL, LDL)
  - Key electrolytes

### III. Data Presentation

The integrated data from the **DIANA** chamber assessment is compiled into a comprehensive report. The following tables illustrate how the quantitative data might be presented.

Table 1: Cardiac Function Assessment Summary

| Parameter                     | Value  | Normal Range | Interpretation |
|-------------------------------|--------|--------------|----------------|
| Resting Heart Rate            | 68 bpm | 60-100 bpm   | Normal         |
| Heart Rate Variability (SDNN) | 55 ms  | > 50 ms      | Normal         |
| QRS Duration                  | 90 ms  | 80-120 ms    | Normal         |
| QT Interval (corrected)       | 410 ms | < 440 ms     | Normal         |

Table 2: Pulmonary Function Assessment Summary

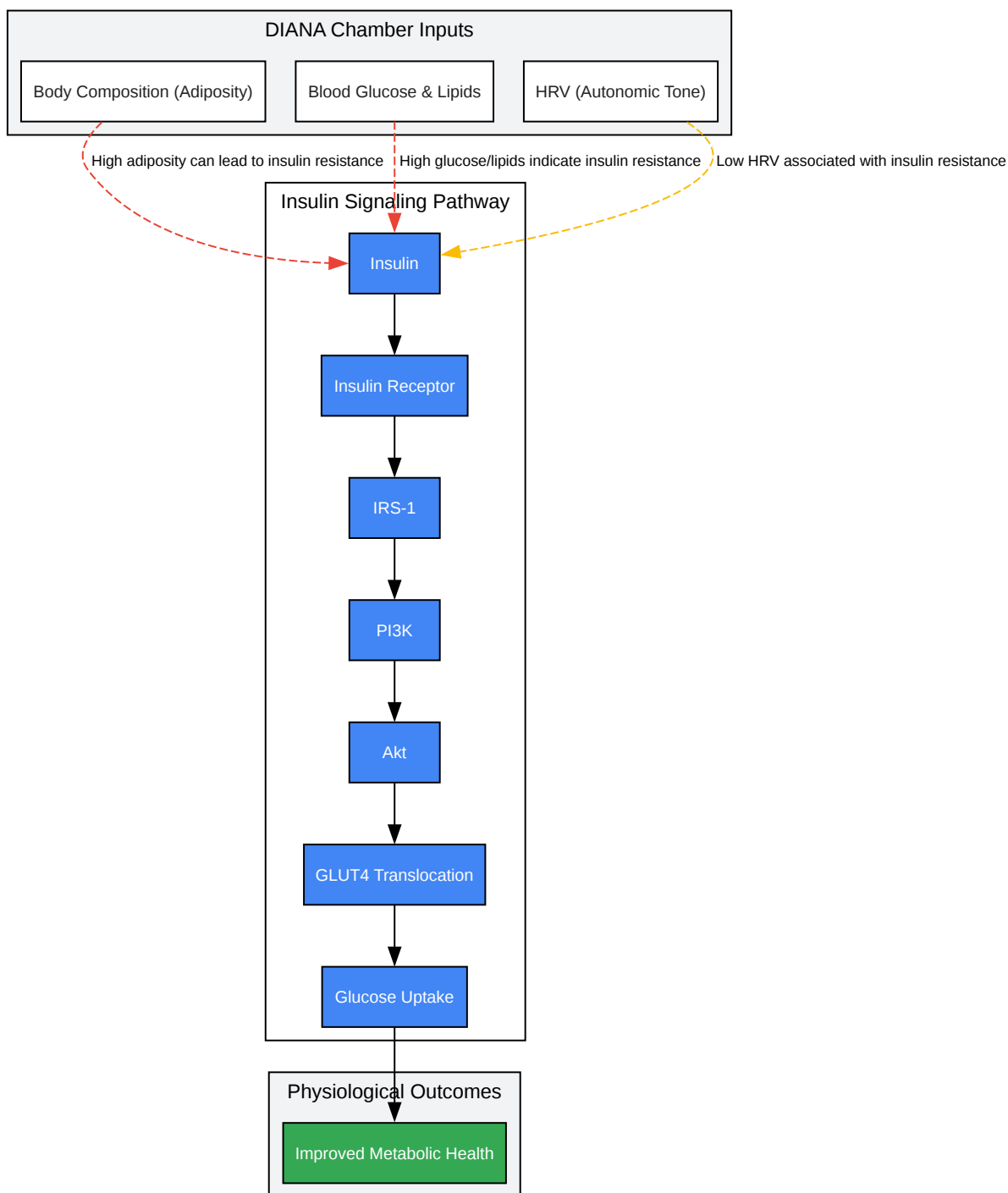
| Parameter      | Measured Value | Predicted Value | % Predicted |
|----------------|----------------|-----------------|-------------|
| FVC            | 4.5 L          | 4.8 L           | 94%         |
| FEV1           | 3.8 L          | 4.0 L           | 95%         |
| FEV1/FVC Ratio | 84%            | > 70%           | Normal      |

Table 3: Body and Blood Composition Summary

| Parameter                   | Value     | Normal Range   |
|-----------------------------|-----------|----------------|
| Body Fat Percentage         | 22%       | 18-25% (Male)  |
| Total Body Water            | 42 L      | 40-45 L (Male) |
| Estimated Blood Glucose     | 95 mg/dL  | 70-100 mg/dL   |
| Estimated Total Cholesterol | 190 mg/dL | < 200 mg/dL    |

## IV. Signaling Pathway Analysis

The multi-modal data from the **DIANA** chamber can provide insights into complex biological processes and signaling pathways. For example, in a patient with metabolic syndrome, the chamber's data could be used to indirectly monitor the Insulin Signaling Pathway.



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Insulin signaling pathway with inputs from **DIANA** chamber data.

In this example, elevated body fat percentage (from BIA) and high blood glucose/lipid levels (from non-invasive blood analysis) can suggest insulin resistance, a key defect in this pathway. Heart Rate Variability (HRV) data can provide a measure of autonomic nervous system function, which is also linked to insulin sensitivity. By tracking these parameters over time in response to a therapeutic intervention, researchers can infer the drug's effect on the insulin signaling pathway's efficiency.

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